

Safety data sheet (SDS) for 3-Bromo-2-iodothiophene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromo-2-iodothiophene

Cat. No.: B1278521

[Get Quote](#)

An In-depth Technical Guide to **3-Bromo-2-iodothiophene**: Safety, Synthesis, and Applications

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-2-iodothiophene** (CAS No: 60404-24-2), a versatile heterocyclic building block crucial in the fields of materials science and pharmaceutical development. This document consolidates safety data, experimental protocols, and key applications to serve as an essential resource for professionals working with this compound.

Section 1: Safety Data Sheet (SDS) Summary

Proper handling and storage of **3-Bromo-2-iodothiophene** are critical for laboratory safety. The following sections summarize the key safety and physical data.

Hazard Identification and Precautionary Statements

Hazard Statement	Code
Causes skin irritation.	H315
Causes serious eye irritation.	H319
May cause respiratory irritation.	H335

Precautionary Statement	Code
Avoid breathing dust/fume/gas/mist/vapors/spray.	P261
In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.	P305+P351+P338

Signal Word: Warning[1]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₄ H ₂ BrIS
Molecular Weight	288.93 g/mol
Physical Form	Liquid[1]
Purity	97%[1]
Storage Temperature	2-8°C, Keep in dark place, inert atmosphere[1]
Country of Origin	CN

First Aid Measures

Exposure	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[2]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Handling and Storage

Aspect	Guideline
Handling	Handle in a well-ventilated place. Wear suitable protective clothing. Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Use non-sparking tools. Prevent fire caused by electrostatic discharge steam.[2]
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. Store apart from foodstuff containers or incompatible materials. [2]

Section 2: Applications in Research and Development

3-Bromo-2-iodothiophene is a valuable intermediate due to the differential reactivity of its carbon-iodine (C-I) and carbon-bromine (C-Br) bonds, allowing for sequential functionalization. [3] This property is exploited in the synthesis of complex molecules for various applications.

Organic Electronics

This compound is a cornerstone for creating advanced materials for organic electronics, including:

- Organic Field-Effect Transistors (OFETs)[3]
- Organic Light-Emitting Diodes (OLEDs)[3]
- Organic Solar Cells (OSCs)[3]

It serves as a monomer for constructing thiophene-based conjugated polymers and a precursor for small molecule organic semiconductors.[3] The ability to selectively functionalize the bromo and iodo positions allows for the creation of block copolymers and donor-acceptor systems, which can enhance device performance.[3]

Advanced Materials Synthesis

The synthetic versatility of **3-Bromo-2-iodothiophene** extends to the creation of:

- Functionalized Nanomaterials: It can be used to prepare thiophene-based ligands for functionalizing carbon nanotubes or nanoparticles.[3]
- Specialty Dyes and Pigments: The thiophene core can be incorporated into chromophores, with the reactive halogens allowing for the attachment of other functional groups to tune optical properties.[3]

Section 3: Experimental Protocols

The following are examples of experimental procedures that utilize **3-Bromo-2-iodothiophene** and related compounds.

Synthesis of α -ketal poly(3-hexylthiophene)

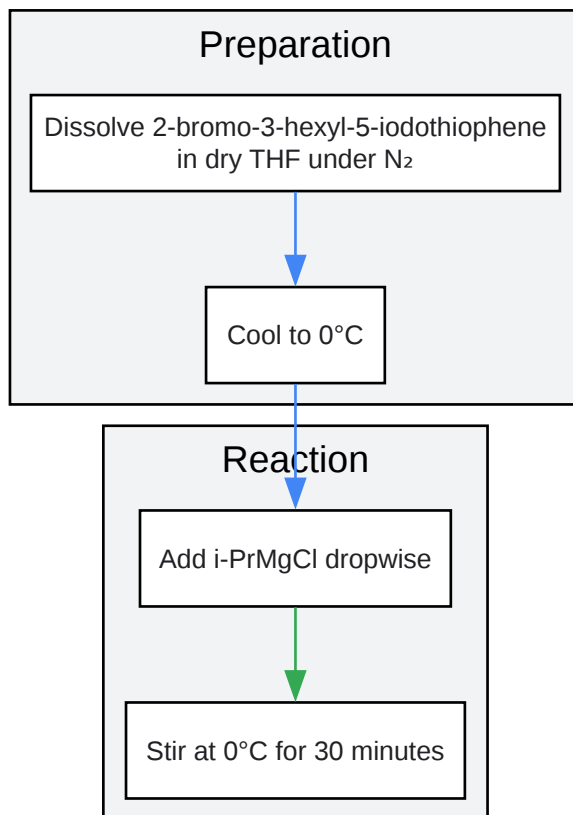
This protocol describes the synthesis of a polythiophene derivative, a class of polymers with applications in organic electronics.

Materials:

- 2-bromo-3-hexyl-5-iodothiophene
- Dry Tetrahydrofuran (THF)
- i-PrMgCl (2.0 M solution in THF)

Procedure:

- In a flask under a nitrogen atmosphere, dissolve 2-bromo-3-hexyl-5-iodothiophene (1.18 g, 3.15 mmol) in dry THF (15.0 mL) via a syringe.
- Stir the mixture at 0°C.
- Add i-PrMgCl (1.08 mL, 3.15 mmol) via a syringe.
- Stir the mixture at 0°C for 0.5 hours.[\[4\]](#)

Synthesis of α -ketal poly(3-hexylthiophene)

[Click to download full resolution via product page](#)

Workflow for the initial steps in the synthesis of α -ketal poly(3-hexylthiophene).

Nickel-Catalyzed Kumada Cross-Coupling of 3-Bromothiophene

This protocol outlines a common method for forming carbon-carbon bonds with thiophene rings.

Materials:

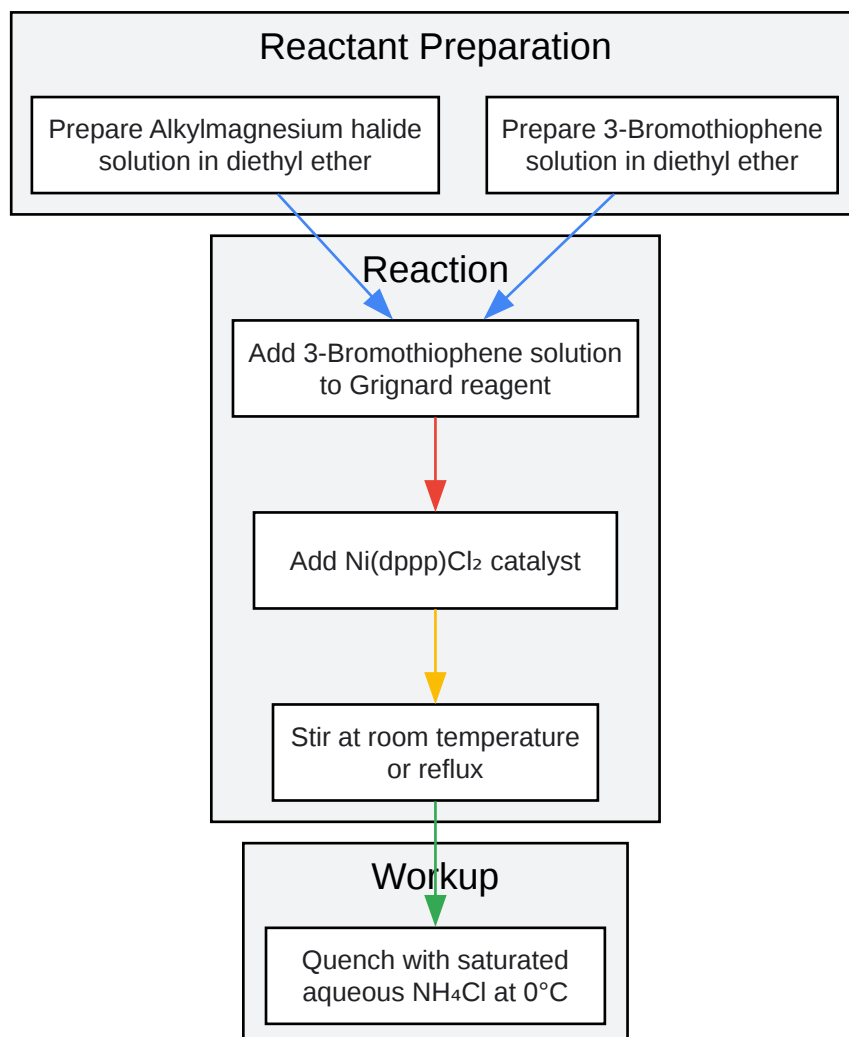
- 3-Bromothiophene
- Alkylmagnesium halide (e.g., hexylmagnesium bromide)
- [1,3-Bis(diphenylphosphino)propane]dichloro Nickel(II) (Ni(dppp)Cl₂)

- Anhydrous diethyl ether

Procedure:

- To a flask, add the alkylmagnesium halide solution (1.2 equivalents) in anhydrous diethyl ether.
- In a separate flask, dissolve 3-bromothiophene (1.0 equivalent) in anhydrous diethyl ether.
- Add the 3-bromothiophene solution dropwise to the Grignard reagent at room temperature.
- Add the Ni(dppp)Cl₂ catalyst (typically 0.1-1 mol%) to the reaction mixture.
- Stir the reaction mixture at room temperature or gentle reflux and monitor the progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride at 0°C.[5]

Kumada Cross-Coupling of 3-Bromothiophene



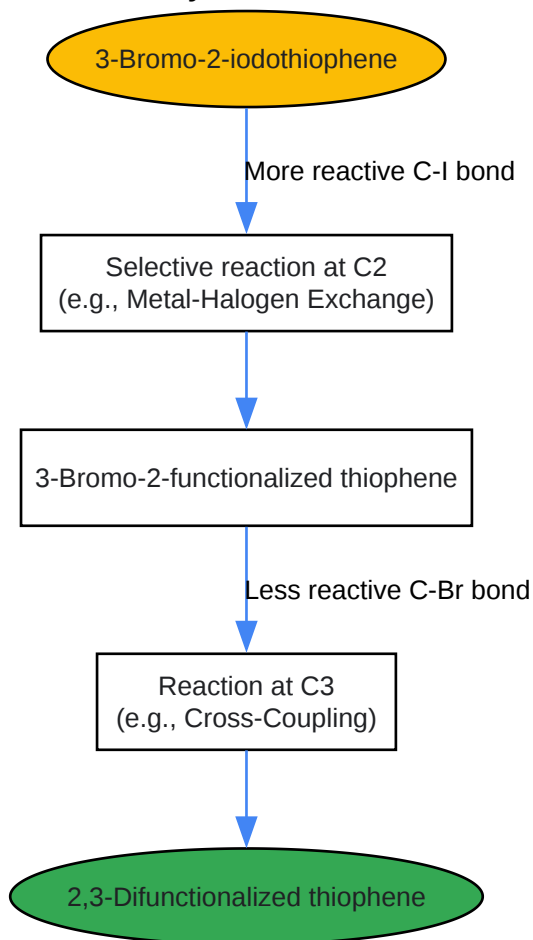
[Click to download full resolution via product page](#)

General workflow for the Nickel-Catalyzed Kumada Cross-Coupling reaction.

Section 4: Signaling Pathways and Logical Relationships

The differential reactivity of the halogens on **3-Bromo-2-iodothiophene** is a key logical relationship that dictates its synthetic utility. The C-I bond is more reactive towards certain reactions like metal-halogen exchange, allowing for selective functionalization at the 2-position, followed by subsequent reaction at the 3-position (C-Br bond).

Differential Reactivity of 3-Bromo-2-iodothiophene



[Click to download full resolution via product page](#)

Logical flow demonstrating the sequential functionalization of **3-Bromo-2-iodothiophene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Bromo-2-iodothiophene | 60404-24-2 [sigmaaldrich.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. nbino.com [nbino.com]

- 4. researchgate.net [researchgate.net]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Safety data sheet (SDS) for 3-Bromo-2-iodothiophene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278521#safety-data-sheet-sds-for-3-bromo-2-iodothiophene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com